

Technical Support Center: MRS 2219 (assumed to be MRS 2179)

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Compound of Interest

Compound Name: Mrs 2219

Cat. No.: B1676833

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Disclaimer: The compound "**MRS 2219**" is not readily found in scientific literature. Based on the context of P2Y receptor antagonists, this technical support guide will focus on the well-characterized and structurally related compound MRS 2179, a selective P2Y1 receptor antagonist. The information provided here should be largely applicable to other members of the MRS series of P2Y antagonists.

Frequently Asked Questions (FAQs)

Q1: What is MRS 2179 and what is its primary mechanism of action?

MRS 2179 is a selective and competitive antagonist of the P2Y1 purinergic receptor.^{[1][2]} The P2Y1 receptor is a G protein-coupled receptor (GPCR) that is activated by adenosine diphosphate (ADP).^{[3][4]} Upon activation by ADP, the P2Y1 receptor couples to Gq proteins, leading to the activation of phospholipase C (PLC). PLC then catalyzes the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium (Ca²⁺), while DAG activates protein kinase C (PKC).^[3] This signaling cascade is crucial in various physiological processes, most notably in the initiation of platelet aggregation. MRS 2179 competitively binds to the P2Y1 receptor, preventing ADP from binding and thereby inhibiting these downstream signaling events.

Q2: What are the typical applications of MRS 2179 in research?

MRS 2179 is widely used as a pharmacological tool to investigate the role of the P2Y1 receptor in various biological processes. Its primary application is in the study of hemostasis and thrombosis, where it is used to inhibit ADP-induced platelet aggregation. It is also utilized in neuroscience research to explore the function of P2Y1 receptors in neurotransmission and glial cell signaling. Furthermore, MRS 2179 is employed in studies related to inflammation, vascular biology, and cancer, where P2Y1 receptors have been implicated.

Q3: What are the key physicochemical properties of MRS 2179?

The following table summarizes the key properties of MRS 2179 (as the tetrasodium salt).

Property	Value	Reference
Chemical Name	N6-methyl-2'-deoxyadenosine-3',5'-bisphosphate, tetrasodium salt	
Molecular Formula	C11H13N5Na4O9P2	
Molecular Weight	513.14 g/mol	
Appearance	White to off-white solid	
Purity	≥98% (by HPLC)	
Solubility	Soluble in water	
Storage	Store at -20°C	

Q4: How should I prepare and store stock solutions of MRS 2179?

For optimal stability, it is recommended to prepare stock solutions of MRS 2179 in high-purity water. Given its aqueous solubility, concentrations of up to 50 mM can be achieved. For long-term storage, it is advisable to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles and store them at -20°C or below. Before use, allow the vial to thaw completely and gently vortex to ensure a homogeneous solution.

Troubleshooting Guides

This section addresses common issues that researchers may encounter during experiments with MRS 2179.

Issue 1: Inconsistent or No Inhibition of Agonist-Induced Response

Question: I am not observing the expected inhibitory effect of MRS 2179 in my platelet aggregation/calcium mobilization assay. What could be the reason?

Possible Cause	Troubleshooting Steps
Incorrect Agonist Concentration	Ensure you are using an appropriate concentration of the P2Y1 agonist (e.g., ADP, 2-MeSADP). A concentration at or near the EC80 is often recommended to provide a sufficient window for observing antagonism.
Compound Degradation	Verify the integrity of your MRS 2179 stock solution. Prepare fresh stock solutions if degradation is suspected. For long-term experiments, consider the stability of MRS 2179 in your specific cell culture medium, as some components can affect its stability over time.
Insufficient Pre-incubation Time	As a competitive antagonist, MRS 2179 requires sufficient time to bind to the P2Y1 receptors before the addition of the agonist. A pre-incubation period of 15-30 minutes is generally recommended.
Receptor Desensitization	Prolonged exposure to agonists can lead to receptor desensitization. Optimize your agonist stimulation time to capture the peak response without inducing significant desensitization.
Off-Target Effects of Other Reagents	Ensure that the vehicle (e.g., water) used to dissolve MRS 2179 and other reagents in your assay does not have an effect on the cellular response. Always include a vehicle control in your experiments.
Inverse Agonist Activity	In systems with high receptor expression or constitutive activity, MRS 2179 has been observed to act as an inverse agonist, meaning it can reduce basal signaling in the absence of an agonist. This could complicate the interpretation of results if not accounted for.

Issue 2: Solubility and Stability Problems

Question: My MRS 2179 solution appears cloudy, or I am observing precipitation over time. How can I address this?

Possible Cause	Troubleshooting Steps
Exceeded Solubility Limit	While MRS 2179 is water-soluble, ensure you have not exceeded its solubility limit. If preparing a highly concentrated stock, gentle warming and vortexing can aid dissolution.
Interaction with Media Components	Certain components in complex cell culture media can interact with MRS 2179, leading to precipitation or degradation. If you suspect this, consider preparing the final dilution of MRS 2179 in a simpler, buffered saline solution immediately before adding it to the cells.
pH of the Solution	Ensure the pH of your final experimental solution is within a physiological range (typically 7.2-7.4), as extreme pH values can affect the stability and solubility of the compound.
Improper Storage	Avoid repeated freeze-thaw cycles of your stock solution. Aliquoting into single-use vials is highly recommended.

Experimental Protocols

Protocol 1: Quality Control and Purity Assessment of MRS 2179 by High-Performance Liquid Chromatography (HPLC)

This protocol provides a general method for assessing the purity of MRS 2179. Specific parameters may need to be optimized for your particular instrument and column.

1. Materials and Reagents:

- MRS 2179 standard of known purity
- HPLC-grade water
- HPLC-grade acetonitrile
- Trifluoroacetic acid (TFA) or a suitable buffer salt (e.g., ammonium acetate)
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 μ m particle size)

2. Preparation of Mobile Phase:

- Mobile Phase A: 0.1% TFA in water
- Mobile Phase B: 0.1% TFA in acetonitrile
- Degas both mobile phases prior to use.

3. Chromatographic Conditions:

- Flow Rate: 1.0 mL/min
- Column Temperature: 25°C
- Detection Wavelength: 260 nm
- Injection Volume: 10 μ L
- Gradient Elution:
 - 0-5 min: 5% B
 - 5-25 min: Linear gradient from 5% to 50% B
 - 25-30 min: 50% B
 - 30-35 min: Linear gradient from 50% to 5% B
 - 35-40 min: 5% B (re-equilibration)

4. Sample Preparation:

- Prepare a stock solution of MRS 2179 in water (e.g., 1 mg/mL).
- Dilute the stock solution with Mobile Phase A to a final concentration of approximately 50 µg/mL.

5. Data Analysis:

- Integrate all peaks in the chromatogram.
- Calculate the purity of MRS 2179 using the area percentage method:
 - $\text{Purity (\%)} = (\text{Area of the main peak} / \text{Total area of all peaks}) \times 100$

Protocol 2: Purity Assessment by Mass Spectrometry (MS)

This protocol outlines a general approach for confirming the identity and assessing the purity of MRS 2179 by mass spectrometry.

1. Materials and Reagents:

- MRS 2179 sample
- HPLC-grade water
- HPLC-grade methanol or acetonitrile
- Formic acid (for ESI) or a suitable matrix (for MALDI)

2. Sample Preparation for Electrospray Ionization (ESI-MS):

- Prepare a dilute solution of MRS 2179 (e.g., 1-10 µM) in a 50:50 mixture of water and methanol (or acetonitrile) containing 0.1% formic acid.

3. Mass Spectrometry Parameters (ESI):

- Ionization Mode: Negative ion mode is typically preferred for phosphate-containing compounds.
- Mass Range: Scan a mass range that includes the expected molecular weight of MRS 2179 (m/z ~513 for the free acid, but will vary with the salt form).
- Capillary Voltage, Cone Voltage, and other source parameters: Optimize these parameters for the specific instrument to obtain a stable signal and good ionization efficiency.

4. Data Analysis:

- Identify the peak corresponding to the molecular ion of MRS 2179.
- Analyze the spectrum for the presence of any impurity peaks. The relative intensity of these peaks can provide a semi-quantitative measure of purity.

Protocol 3: Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

This protocol provides general guidelines for acquiring a ^1H NMR spectrum of MRS 2179 for structural confirmation.

1. Materials and Reagents:

- MRS 2179 sample (typically 1-5 mg)
- Deuterated solvent (e.g., D_2O)
- NMR tube

2. Sample Preparation:

- Dissolve the MRS 2179 sample in approximately 0.6-0.7 mL of D_2O in a clean, dry vial.
- Transfer the solution to an NMR tube.

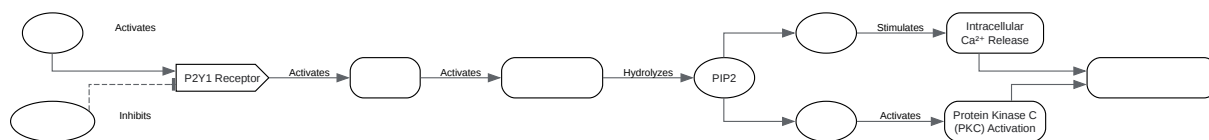
3. NMR Spectrometer Setup and Data Acquisition:

- Spectrometer Frequency: 400 MHz or higher is recommended for better resolution.
- Experiment: A standard 1D proton experiment (e.g., with water suppression).
- Pulse Angle: 30-45 degrees.
- Acquisition Time: 2-4 seconds.
- Relaxation Delay: 1-5 seconds.
- Number of Scans: 16-64 scans, depending on the sample concentration.
- Temperature: 25°C.

4. Data Processing and Analysis:

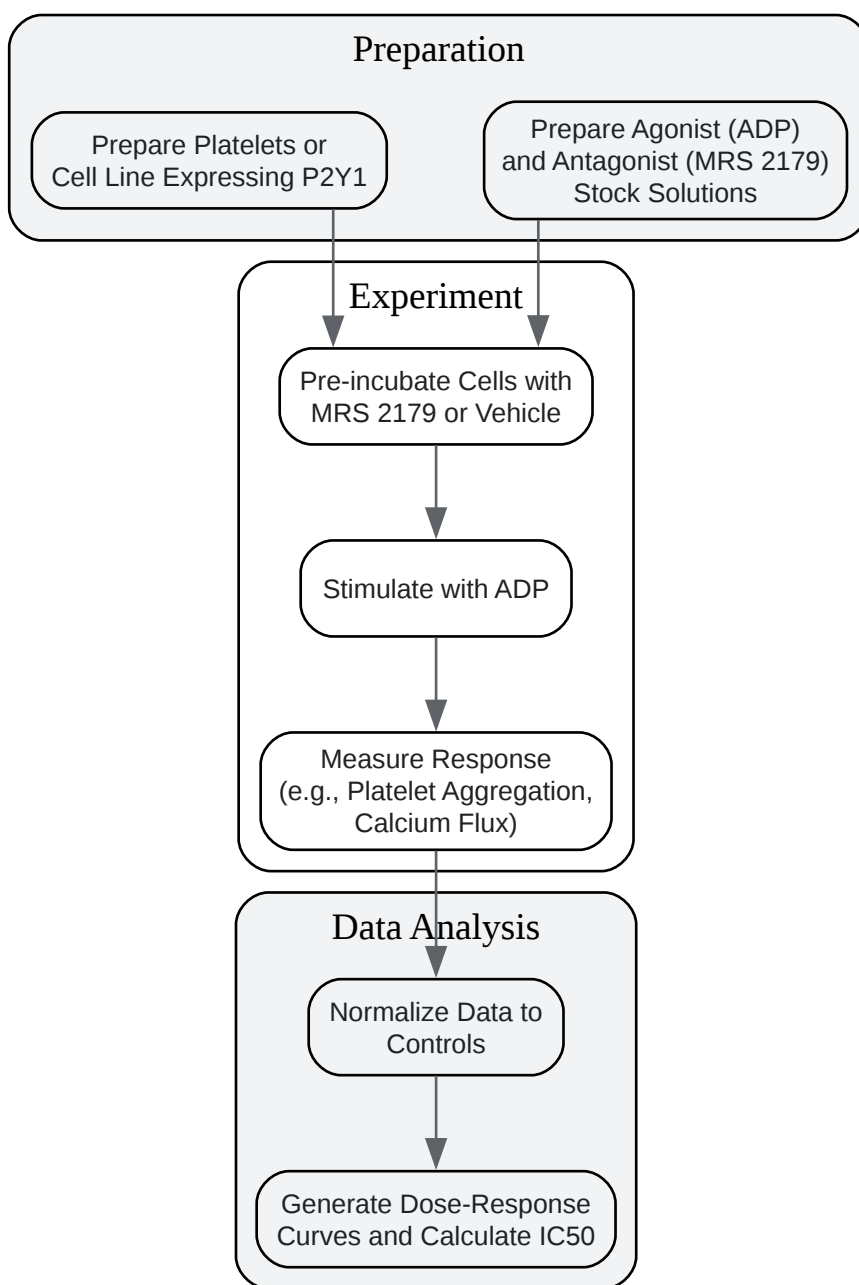
- Apply Fourier transformation, phase correction, and baseline correction to the acquired FID.
- Reference the spectrum (e.g., to the residual HDO peak).
- Compare the obtained spectrum with a reference spectrum of MRS 2179 to confirm the chemical structure. The presence of unexpected signals may indicate impurities.

Visualizations



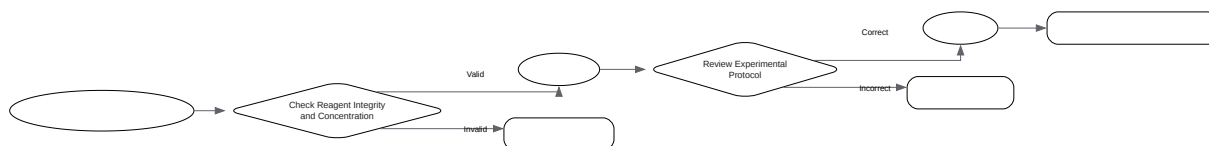
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Caption: P2Y1 Receptor Signaling Pathway and the inhibitory action of MRS 2179.



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Caption: General experimental workflow for assessing the activity of a P2Y1 antagonist.



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Caption: A logical troubleshooting workflow for experiments with P2Y1 antagonists.

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